

Terbufos Sulfone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Terbufos sulfone

Cat. No.: B165061

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CAS Number: 56070-16-7

Synonyms: TERBUFOSSULPHONE; S-((Tert-Butylsulfonyl)Methyl) O,O-Diethyl Phosphorodithioate; Phosphorodithioic acid, S-(((1,1-dimethylethyl)sulfonyl)methyl) O,O-diethyl ester^[1]

This technical guide provides an in-depth overview of **Terbufos sulfone**, a significant metabolite of the organophosphate insecticide Terbufos. This document is intended for researchers, scientists, and professionals in drug development and toxicology, offering detailed information on its chemical properties, synthesis, analytical methods, and biological effects.

Chemical and Physical Properties

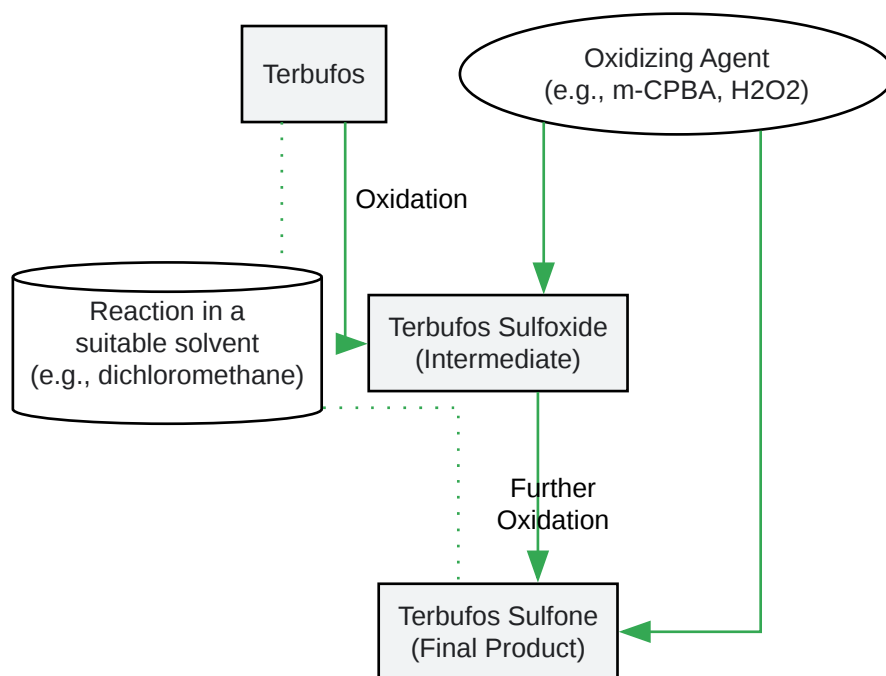
Terbufos sulfone is a metabolite of the insecticide Terbufos.^[2] Its formation occurs through the oxidation of Terbufos, a process that happens in the environment and within organisms.^[2] The physicochemical properties of **Terbufos sulfone** are summarized in the table below.

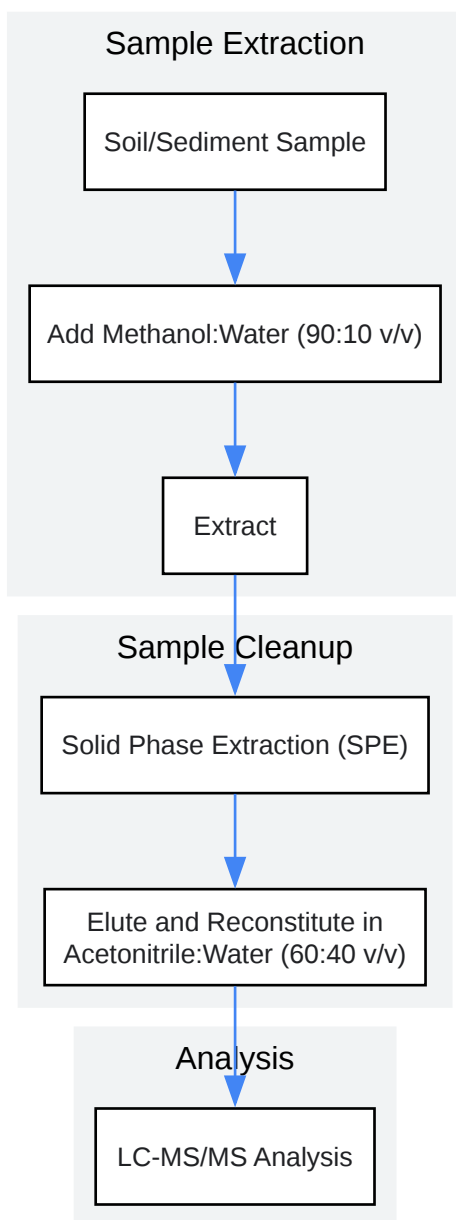
Property	Value	Reference
Molecular Formula	C9H21O4PS3	[1]
Molecular Weight	320.43 g/mol	[1]
XLogP3	2.5	[1]
GHS Hazard Statements	H300: Fatal if swallowed H310: Fatal in contact with skin H330: Fatal if inhaled	[1]

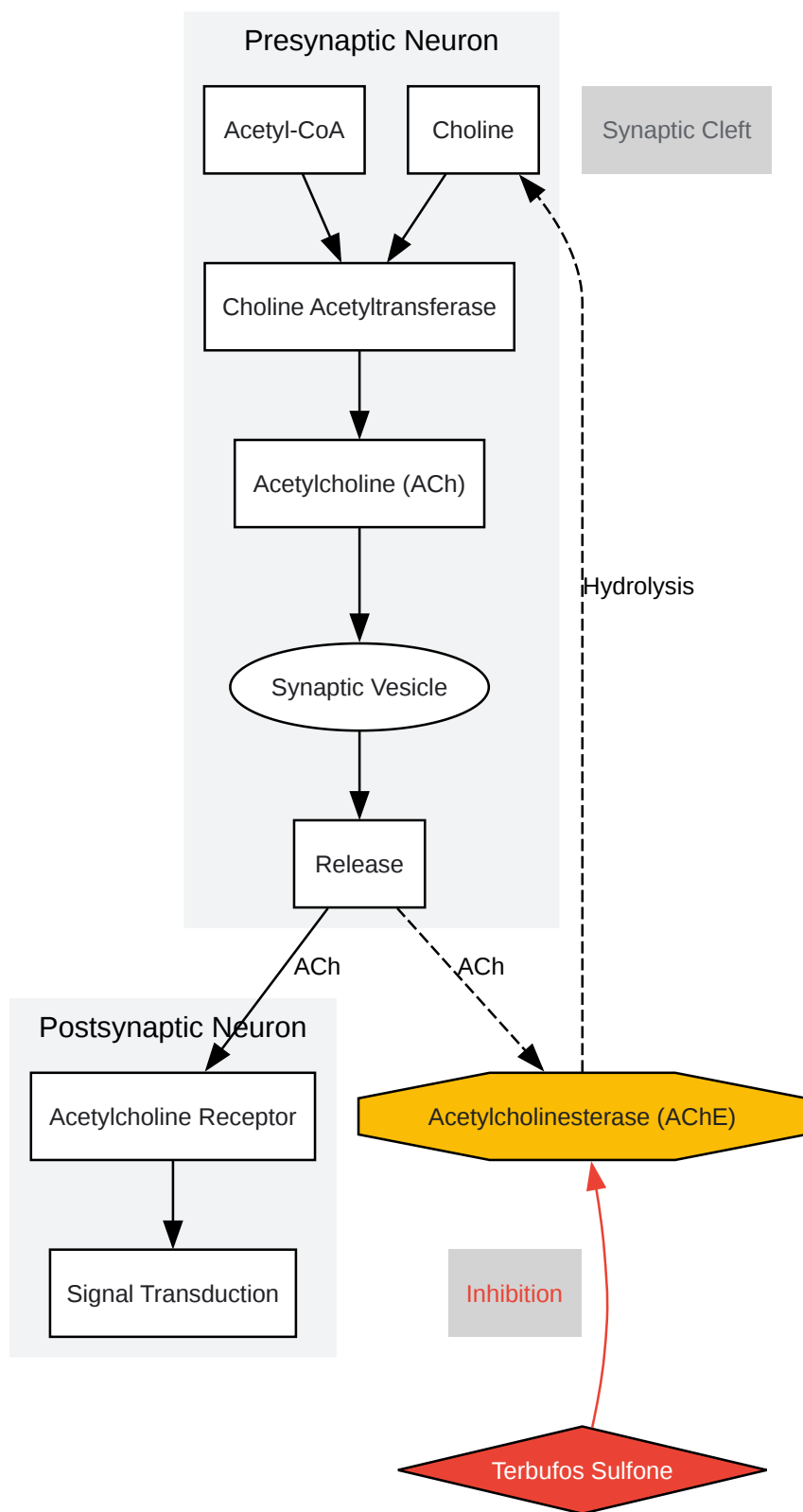
Synthesis

Terbufos sulfone is synthesized from its parent compound, Terbufos, through oxidation. While specific laboratory synthesis protocols can vary, the general principle involves the oxidation of the sulfide group in Terbufos to a sulfone.

Conceptual Synthesis Workflow:







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References

- 1. Terbufos sulfone | C₉H₂₁O₄PS₃ | CID 41718 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fao.org [fao.org]
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